

Health and safety considerations for handling 1-(Bromomethyl)cyclopentene

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Compound of Interest

Compound Name: 1-(Bromomethyl)cyclopentene

Cat. No.: B1337529

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Health and Safety Guide for 1-(Bromomethyl)cyclopentene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for handling **1-(Bromomethyl)cyclopentene** (CAS No. 69543-15-3). The information is intended for use in laboratory and research settings by qualified individuals.

Chemical and Physical Properties

1-(Bromomethyl)cyclopentene is a brominated organic compound with the molecular formula C₆H₉Br.^[1]^[2] Due to its chemical structure, it is expected to be a reactive compound and should be handled with appropriate care.

Property	Value	Source(s)
CAS Number	69543-15-3	[1] [2] [3]
Molecular Formula	C ₆ H ₉ Br	[1] [2]
Molecular Weight	161.04 g/mol	[1] [2] [3]
IUPAC Name	1-(bromomethyl)cyclopent-1-ene	[1] [3]
Purity	Typically ≥95-97%	[1] [2]
Storage Temperature	0-8 °C or -20°C, often stored under nitrogen	[1] [3]

Hazard Identification and GHS Classification

1-(Bromomethyl)cyclopentene is classified as a hazardous chemical. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	2	H225: Highly flammable liquid and vapor	[3]
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[3]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	[3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[3]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage	[3]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	[3]
Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation	[3]

Signal Word: Danger [\[3\]](#)

Hazard Pictograms:

- GHS02: Flame (Flammable)
- GHS05: Corrosion (Causes severe skin burns and eye damage)
- GHS07: Exclamation Mark (Harmful, Irritant)

Experimental Protocols

While specific experimental data for the toxicological properties of **1-(Bromomethyl)cyclopentene** are not readily available in the public domain, the GHS

classifications are based on standardized testing protocols. The following are general descriptions of the types of experimental protocols that would be used to determine the observed hazards.

Skin Irritation/Corrosion (Based on OECD Guideline 404):

This test evaluates the potential of a substance to cause skin irritation or corrosion. A small amount of the test substance is applied to the shaved skin of a test animal (typically a rabbit) for a defined period. The skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals. The severity and reversibility of the skin reactions are scored to determine the classification.

Eye Irritation/Damage (Based on OECD Guideline 405):

This test assesses the potential of a substance to cause irritation or damage to the eyes. A small amount of the substance is instilled into the conjunctival sac of one eye of a test animal. The eyes are then examined for effects on the cornea, iris, and conjunctiva at specific time points. The severity and reversibility of any lesions are scored to classify the substance.

Safe Handling and Storage

Due to its hazardous nature, strict safety protocols must be followed when handling **1-(Bromomethyl)cyclopentene**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles and a face shield.[\[1\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[\[1\]](#) For extensive handling, a chemically resistant suit may be necessary.

- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid breathing vapors or mist.[\[1\]](#)
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.
- Ground and bond containers when transferring material.
- Use non-sparking tools.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.
- Recommended storage temperatures are between 0-8°C or at -20°C, often under a nitrogen atmosphere.[\[1\]](#)[\[3\]](#)

Emergency Procedures

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.[\[4\]](#)

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Accidental Release Measures:

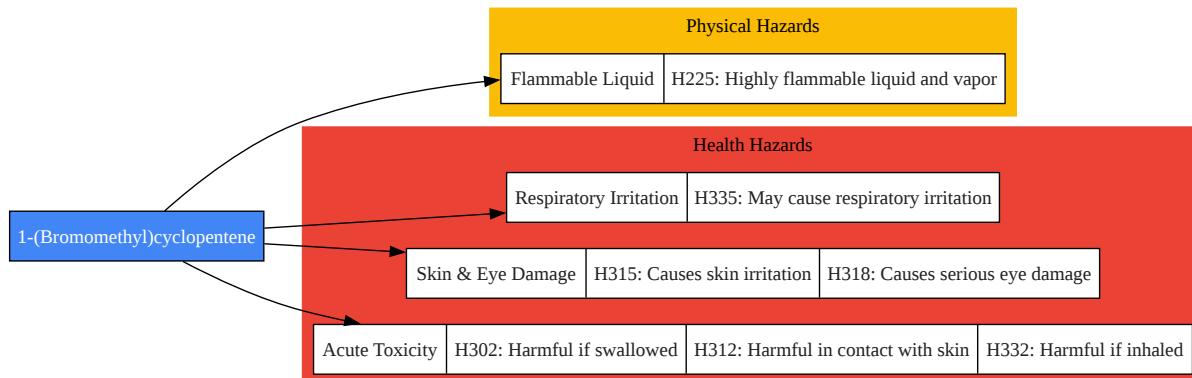
- Evacuate the area and eliminate all ignition sources.
- Wear appropriate personal protective equipment.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Fire-Fighting Measures:

- Use dry chemical, carbon dioxide, or foam extinguishers.
- Do not use a direct stream of water, as it may spread the fire.
- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.
- During a fire, irritating and toxic gases, including hydrogen bromide, may be generated.

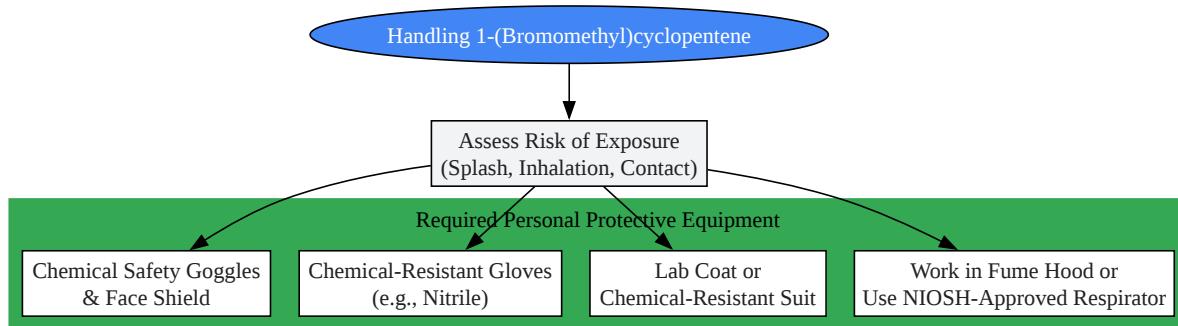
Visualizations

The following diagrams illustrate key safety workflows and logical relationships for handling **1-(Bromomethyl)cyclopentene**.



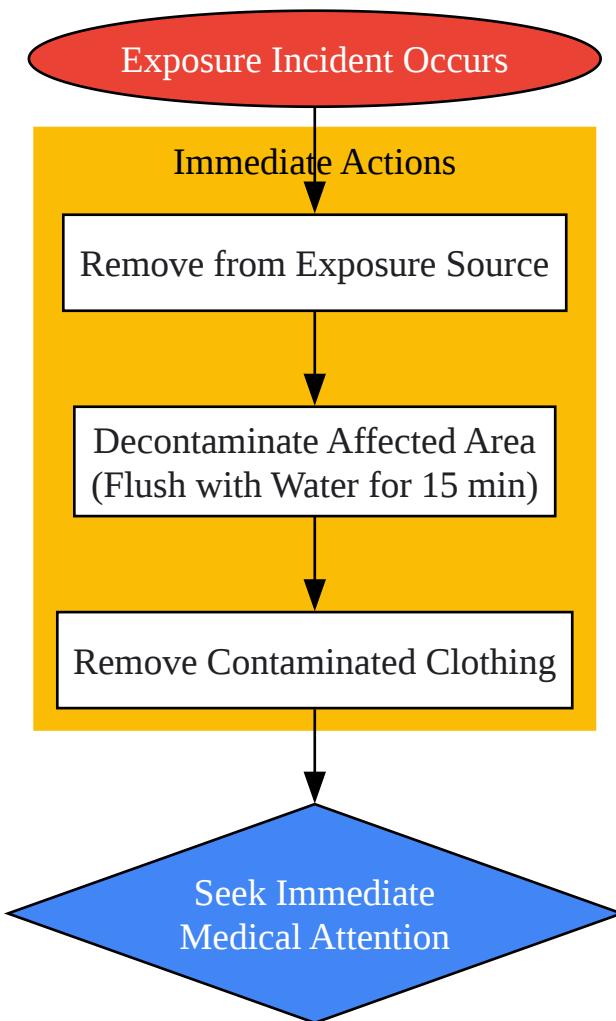
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GHS Hazard Profile for **1-(Bromomethyl)cyclopentene**.



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Workflow for Selecting Appropriate Personal Protective Equipment (PPE).



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Emergency Response Protocol for Accidental Exposure.

Disclaimer

This guide is intended for informational purposes only and does not substitute for a comprehensive risk assessment by qualified professionals. Users should consult the Safety Data Sheet (SDS) provided by the supplier for the most current and detailed information. All laboratory work should be conducted in accordance with institutional safety policies and regulations.

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